Technical Guide: Colby Trifluoromethylation Reagent (CAS 1400691-55-5)

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Compound of Interest

Compound Name:	*Colby trifluoromethylation reagent*
Cat. No.:	*B15094153*

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Executive Summary

The **Colby Trifluoromethylation Reagent** (CAS 1400691-55-5) is a specialized, air-stable organofluorine reagent developed for the nucleophilic trifluoromethylation of organic substrates. Chemically defined as the amidinate salt of hexafluoroacetone hydrate (specifically the 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) salt), this reagent serves as a solid-state equivalent of fluoroform (

).

Unlike traditional reagents such as the Ruppert-Prakash reagent (

) which require initiation by fluoride sources, the Colby reagent operates via a unique fragmentation mechanism that releases trifluoroacetate (

) to generate the reactive trifluoromethyl anion (

) species. Its primary application lies in late-stage functionalization of pharmaceutical intermediates, allowing for the introduction of the metabolically stable trifluoromethyl group into aldehydes, ketones, and sulfides.

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Physicochemical Properties

The following data characterizes the reagent's physical and chemical state, essential for assay planning and storage.

Property	Data
CAS Number	1400691-55-5
Chemical Name	Hexafluoroacetone hydrate-1,8-diazabicyclo[5.4.0]undec-7-ene salt
Synonyms	Colby Reagent; Colby Trifluoromethylation Reagent
Molecular Formula	
Molecular Weight	336.27 g/mol
Appearance	White to off-white solid
Solubility	Soluble in polar aprotic solvents (DMF, DMSO, CH3CN)
Melting Point	112–115 °C (Decomposition)
Stability	Air-stable; Store under inert atmosphere recommended for long-term

Mechanism of Action

The efficacy of CAS 1400691-55-5 stems from its ability to release a trifluoromethyl anion equivalent under mild conditions. The reagent is a salt formed between hexafluoroacetone hydrate (a gem-diol) and DBU.

Mechanistic Pathway[2][3][4][5]

- Activation: Upon dissolution in a polar solvent, the salt exists in equilibrium.
- Fragmentation: The hexafluoroacetone hydrate anion undergoes a "haloform-type" cleavage. This step is thermodynamically driven by the formation of the stable trifluoroacetate anion (

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).

- Nucleophile Generation: The cleavage releases a transient trifluoromethyl anion (

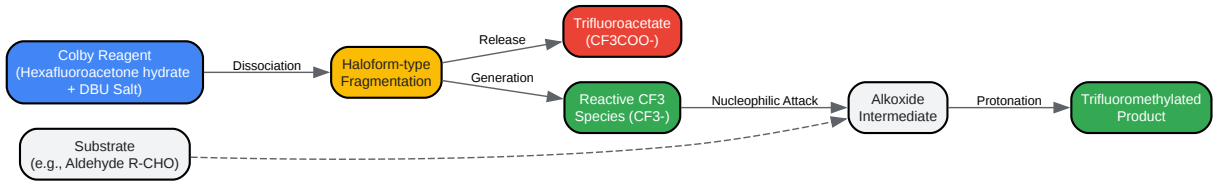
) or a DBU-complexed fluoroform equivalent.

- Addition: The generated nucleophile attacks the electrophilic center (e.g., carbonyl carbon) of the substrate.

- Protonation: Workup yields the trifluoromethylated alcohol.

Pathway Visualization

The following diagram illustrates the fragmentation and transfer mechanism.



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Caption: Mechanistic pathway of the Colby Reagent showing the fragmentation of the hexafluoroacetone hydrate scaffold to release the active trifluoromethylating species.

Experimental Protocols

The following protocol is a self-validating system for the trifluoromethylation of an aromatic aldehyde (e.g., Benzaldehyde).

Reagent Preparation (If synthesizing in-house)

While commercially available, the reagent can be prepared by mixing Hexafluoroacetone trihydrate and DBU in diethyl ether.

- Stoichiometry: 1:1 molar ratio.

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- Procedure: Add DBU dropwise to a solution of hexafluoroacetone trihydrate in ether at 0 °C. The product precipitates as a white solid. Filter and dry.

Trifluoromethylation of Benzaldehyde

Objective: Synthesize 2,2,2-trifluoro-1-phenylethanol.

Materials:

- Colby Reagent (1.2 – 1.5 equiv)
- Benzaldehyde (1.0 equiv)
- DMF (Dimethylformamide), anhydrous
- Workup: 1M HCl, Ethyl Acetate, Brine

Step-by-Step Workflow:

- Setup: Flame-dry a round-bottom flask and equip with a magnetic stir bar. Purge with Nitrogen or Argon.
- Dissolution: Dissolve the Colby Reagent (1.5 mmol) in anhydrous DMF (3.0 mL).
  - Note: DMF is critical for stabilizing the charged intermediates.
- Addition: Add Benzaldehyde (1.0 mmol) to the solution at Room Temperature (20–25 °C).
- Reaction: Stir the mixture for 2–4 hours.
  - Monitoring: Monitor via TLC or

    NMR. Disappearance of the reagent peak and appearance of the product signal indicates completion.
- Quench: Pour the reaction mixture into 1M HCl (10 mL) to protonate the alkoxide and neutralize the DBU.

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- Extraction: Extract with Ethyl Acetate (3 x 10 mL). Wash combined organics with brine to remove DMF.
- Purification: Dry over

  , concentrate, and purify via silica gel chromatography.

Validation Checkpoints:

- Appearance: The reaction should remain homogeneous. Precipitation may indicate improper solvent choice.
- NMR Verification:

  NMR of the product typically shows a doublet at

  to

  ppm (depending on solvent/substitution).

Safety & Handling Data

This section consolidates safety data based on GHS classifications.

Hazard Class	Code	Description
Acute Toxicity	H302	Harmful if swallowed.
Eye Damage	H318	Causes serious eye damage.
Skin Irritation	H315	Causes skin irritation.

Handling Guidelines:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Use in a fume hood to avoid inhalation of any potential volatile byproducts (though the reagent itself is solid).
- Storage: Store in a cool, dry place. While air-stable, storage under inert gas (Nitrogen) is recommended to prevent hydrolysis over extended periods.

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- Incompatibility: Avoid strong oxidizing agents and strong acids during storage.

References

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